

A Technical Guide to the Physicochemical Properties of Diminazene Aceturate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Berenil

Cat. No.: B12357598

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of diminazene aceturate, a well-established antitrypanosomal agent with expanding therapeutic indications. This document is intended to serve as a resource for researchers, scientists, and professionals involved in drug development, offering detailed data, experimental methodologies, and visual representations of its molecular interactions.

Chemical and Physical Properties

Diminazene aceturate is an aromatic diamidine, recognized for its therapeutic efficacy against various protozoan parasites.^[1] Its fundamental chemical and physical characteristics are summarized below.

Property	Value	References
Chemical Name	4,4'-(Diazoamino)dibenzamidine diacetate	[2]
Synonyms	Berenil, Diminazene diacetate	[1][2]
Molecular Formula	$C_{14}H_{15}N_7 \cdot 2(C_4H_7NO_3)$	[3]
Molecular Weight	515.5 g/mol	[2]
Appearance	Yellow crystalline powder	[2][4]
Melting Point	217°C (with decomposition)	[2][4]
pKa	~11 (for the amidino groups)	[5][6]

Solubility Profile

The solubility of diminazene acetate is a critical parameter for its formulation and delivery. It exhibits varied solubility across different solvent systems.

Solvent	Solubility	Temperature	References
Water	Soluble in 14 parts (approx. 71.4 mg/mL)	20°C	[2][4]
Water	103 mg/mL (199.79 mM)	25°C	[7]
Phosphate-Buffered Saline (PBS, pH 7.2)	~3 mg/mL	Not Specified	[3]
Ethanol	Slightly soluble	Not Specified	[2][4]
Ethanol	Insoluble	25°C	[7]
Dimethyl Sulfoxide (DMSO)	Slightly soluble	Not Specified	[8]
DMSO	19 mg/mL (36.85 mM)	25°C	[7]
Methanol	Slightly soluble	Not Specified	[8]
Ether	Very slightly soluble	Not Specified	[2]
Chloroform	Very slightly soluble	Not Specified	[2]

Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and quantification of diminazene aceturate.

Technique	Key Data Points	References
UV-Visible Spectroscopy	λ_{max} : ~370 nm in aqueous solution	[2][9]
λ_{max} : 398 nm (first derivative)	[9][10]	
^1H NMR (in D_2O)	δ 7.5 and 7.7 ppm (aromatic protons)	[11]
δ 1.92 ppm (methyl protons of aceturate)	[11]	
δ 3.63 ppm (methylene protons of aceturate)	[11]	
Mass Spectrometry	Utilized for confirmation in biological matrices	[12][13]

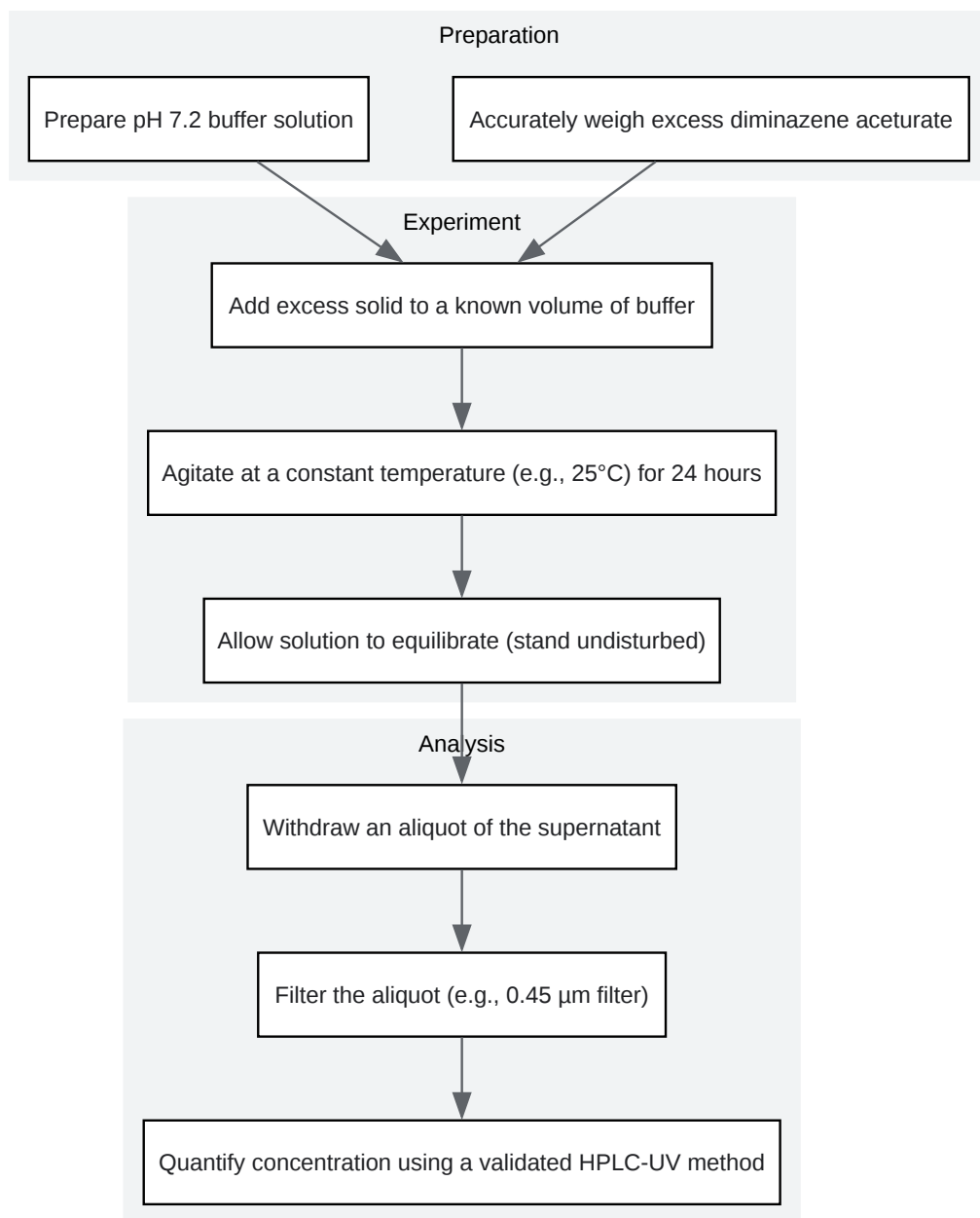
Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of diminazene aceturate.

Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines the conventional shake-flask method for determining the equilibrium solubility of diminazene aceturate in aqueous media.[14]

Workflow for Shake-Flask Solubility Determination

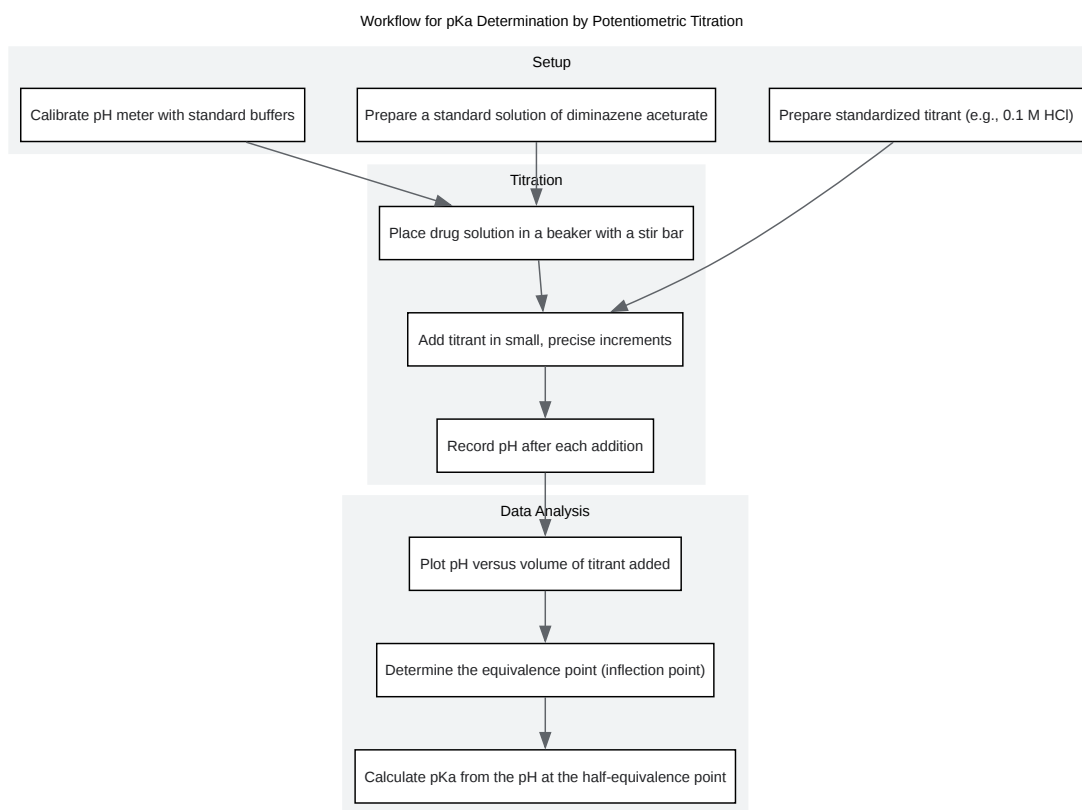


[Click to download full resolution via product page](#)

Caption: Workflow for determining aqueous solubility via the shake-flask method.

Determination of pKa by Potentiometric Titration

Potentiometric titration is a standard method for determining the dissociation constant (pKa) of ionizable compounds like diminazene aceturate.[\[15\]](#)[\[16\]](#)

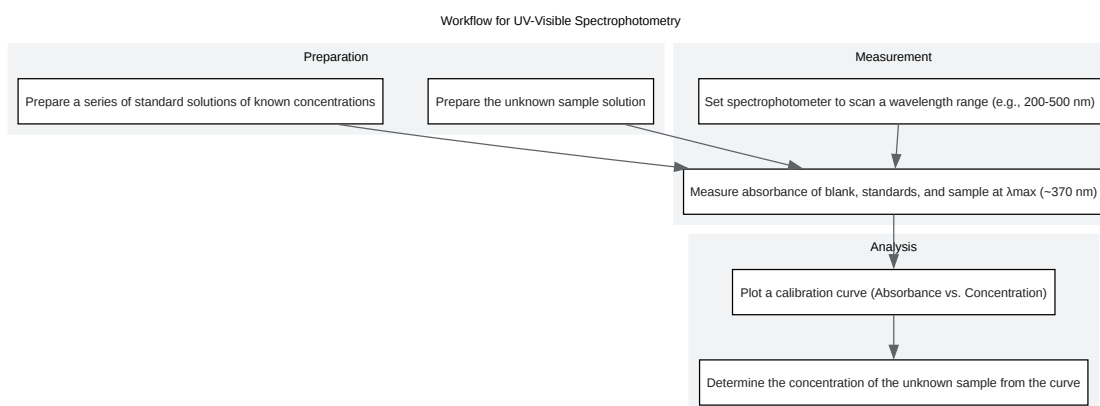


[Click to download full resolution via product page](#)

Caption: Workflow for determining pKa using potentiometric titration.

UV-Visible Spectrophotometry Analysis

UV-Visible spectrophotometry is a straightforward technique for the quantification of diminazene aceturate in solution.



[Click to download full resolution via product page](#)

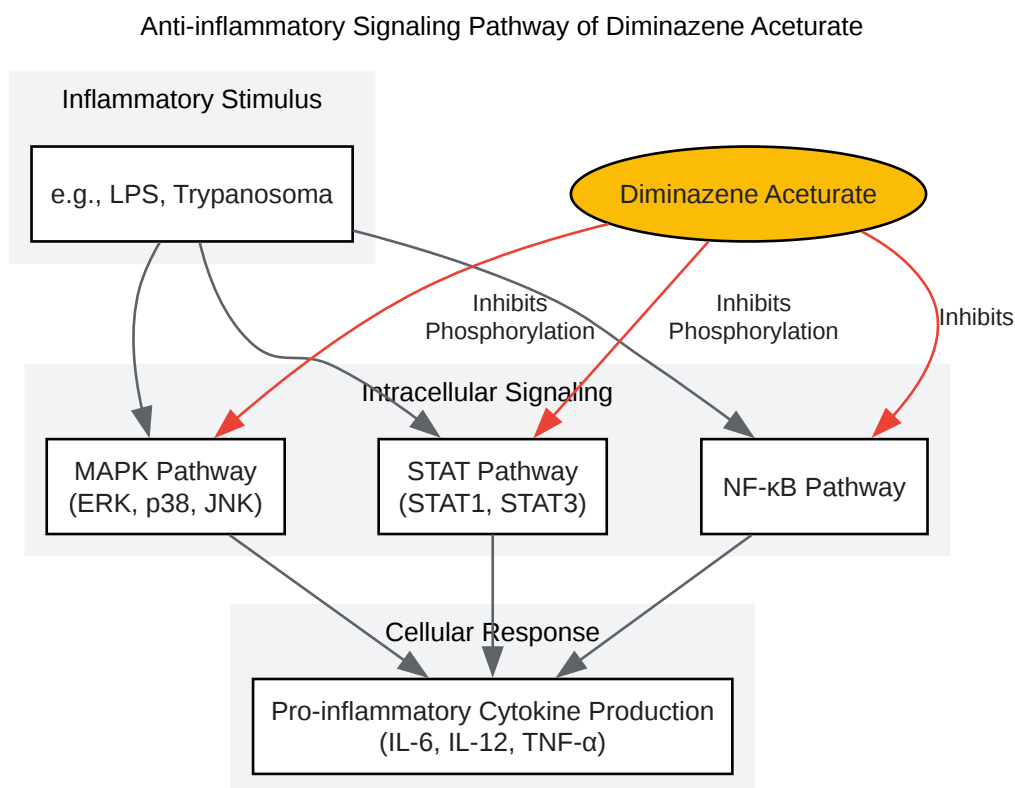
Caption: Workflow for quantitative analysis using UV-Visible spectrophotometry.

Mechanism of Action and Signaling Pathways

Beyond its direct antiparasitic activity, which involves binding to the kinetoplast DNA of trypanosomes, diminazene aceturate exhibits significant anti-inflammatory properties.^{[17][18]} It

has been shown to modulate host immune responses by downregulating the production of pro-inflammatory cytokines.[17][19]

This immunomodulatory effect is achieved through the inhibition of key intracellular signaling pathways.[17][18] Specifically, diminazene aceturate has been observed to decrease the phosphorylation of Mitogen-Activated Protein Kinases (MAPKs) such as ERK, p38, and JNK, as well as Signal Transducer and Activator of Transcription (STAT) proteins, including STAT1 and STAT3.[17][20] It also affects the NF- κ B signaling pathway.[17][18]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diminazene | C₁₄H₁₅N₇ | CID 2354 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fao.org [fao.org]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. Diminazene Aceturate - LKT Labs [lktlabs.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. selleck.co.jp [selleck.co.jp]
- 8. DIMINAZENE ACETURATE | 908-54-3 [chemicalbook.com]
- 9. Simultaneous Determination and Stability Studies on Diminazene Diacetate and Phenazone Using Developed Derivative Spectrophotometric Method - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Simultaneous Determination and Stability Studies on Diminazene Diacetate and Phenazone Using Developed Derivative Spectrophotometric Method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Confirmation of diminazene diacetate in bovine plasma using electrospray liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Determination of diminazene acetate in pharmaceutical formulations by HPLC and identification of related substances by LC/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. pharmatutor.org [pharmatutor.org]
- 15. creative-bioarray.com [creative-bioarray.com]
- 16. pKa Value Determination Guidance 2024 - PharmaeliX [pharmaelix.com]
- 17. Diminazene acetate (Berenil), a new use for an old compound? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. medchemexpress.com [medchemexpress.com]
- 19. scispace.com [scispace.com]
- 20. Diminazene acetate (Berenil) downregulates Trypanosoma congolense-induced proinflammatory cytokine production by altering phosphorylation of MAPK and STAT proteins [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Diminazene Aceturate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12357598#physicochemical-properties-of-diminazene-aceturate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com